

# Application Notes and Protocols for CCF0058981

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## Compound of Interest

Compound Name: CCF0058981

Cat. No.: B15566814

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## Introduction

**CCF0058981** is a noncovalent inhibitor of the Severe Acute Respiratory Syndrome Coronavirus 2 (SARS-CoV-2) 3C-like protease (3CLpro), also known as the main protease (Mpro).[1] This enzyme is critical for the viral life cycle as it processes viral polyproteins into functional, non-structural proteins essential for viral replication.[2][3] Inhibition of 3CLpro effectively halts this process, making it a prime target for antiviral drug development. **CCF0058981** has demonstrated potent inhibition of SARS-CoV-2 3CLpro and exhibits antiviral activity.[1] These application notes provide detailed information on the storage, stability, and handling of **CCF0058981**, along with a protocol for a common in vitro assay.

## Chemical Information

| Property          | Value                                                                                 |
|-------------------|---------------------------------------------------------------------------------------|
| IUPAC Name        | N-( (1H-imidazol-5-yl)methyl)-N-(3-chlorobenzyl)-[2][4]triazolo[4,3-a]pyridin-3-amine |
| SMILES            | <chem>Clc1cccc(CN(Cc2cncn2)C(=O)Cn2nnc3ccccc32)c1</chem>                              |
| Molecular Formula | C <sub>24</sub> H <sub>19</sub> ClN <sub>6</sub> O                                    |
| Molecular Weight  | 442.9 g/mol                                                                           |

## Storage and Stability

Proper storage of **CCF0058981** is crucial to maintain its integrity and activity. The following tables summarize the recommended storage conditions for the compound in both solid and solution forms.

Table 1: Storage and Stability of Solid **CCF0058981**

| Condition          | Temperature      | Duration      | Notes                                                                   |
|--------------------|------------------|---------------|-------------------------------------------------------------------------|
| Long-term Storage  | -20°C            | Up to 3 years | Store in a tightly sealed container, protected from light and moisture. |
| Short-term Storage | 4°C              | Up to 2 years | For more frequent use, store in a desiccator.                           |
| Shipping           | Room Temperature | Short periods | Stable for short durations at ambient temperature during shipping.      |

Table 2: Storage and Stability of **CCF0058981** in Solution

| Solvent | Temperature | Duration       | Notes                                                  |
|---------|-------------|----------------|--------------------------------------------------------|
| DMSO    | -80°C       | Up to 6 months | Prepare aliquots to avoid repeated freeze-thaw cycles. |
| DMSO    | -20°C       | Up to 1 month  | Suitable for short-term storage of working solutions.  |

## Experimental Protocols

### Protocol 1: Preparation of Stock Solutions

For in vitro assays, a concentrated stock solution of **CCF0058981** in dimethyl sulfoxide (DMSO) is typically prepared.

Materials:

- **CCF0058981** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes

Procedure:

- Equilibrate the **CCF0058981** powder to room temperature before opening the vial to prevent condensation.
- Weigh the desired amount of **CCF0058981** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM or 20 mM).
- Vortex the solution until the compound is completely dissolved. Gentle warming or sonication may be used to aid dissolution.

- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

## Protocol 2: In Vivo Formulation

For animal studies, **CCF0058981** can be formulated as a suspension.

Materials:

- **CCF0058981**
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl)

Procedure:

- Prepare a stock solution of **CCF0058981** in DMSO (e.g., 25 mg/mL).
- To prepare a 1 mL final formulation, sequentially add the following, ensuring the solution is mixed well after each addition:
  - 100 µL of the **CCF0058981** DMSO stock solution.
  - 400 µL of PEG300.
  - 50 µL of Tween-80.
  - 450 µL of saline.
- The final concentration of this suspended solution will be 2.5 mg/mL.
- It is recommended to use this formulation on the day of preparation.

## Protocol 3: SARS-CoV-2 3CLpro Inhibition Assay (FRET-based)

This protocol describes a common in vitro method to determine the inhibitory activity of **CCF0058981** against SARS-CoV-2 3CLpro using a Förster Resonance Energy Transfer (FRET) substrate. The cleavage of the FRET substrate by the protease results in an increase in fluorescence, which is diminished in the presence of an inhibitor.

### Materials:

- Recombinant SARS-CoV-2 3CLpro
- FRET peptide substrate (e.g., Dabcyl-KTSAVLQ↓SGFRKME-Edans)
- Assay Buffer (e.g., 20 mM Tris-HCl pH 7.3, 100 mM NaCl, 1 mM EDTA, 1 mM DTT)
- **CCF0058981** stock solution in DMSO
- 96-well black microplate
- Fluorescence plate reader

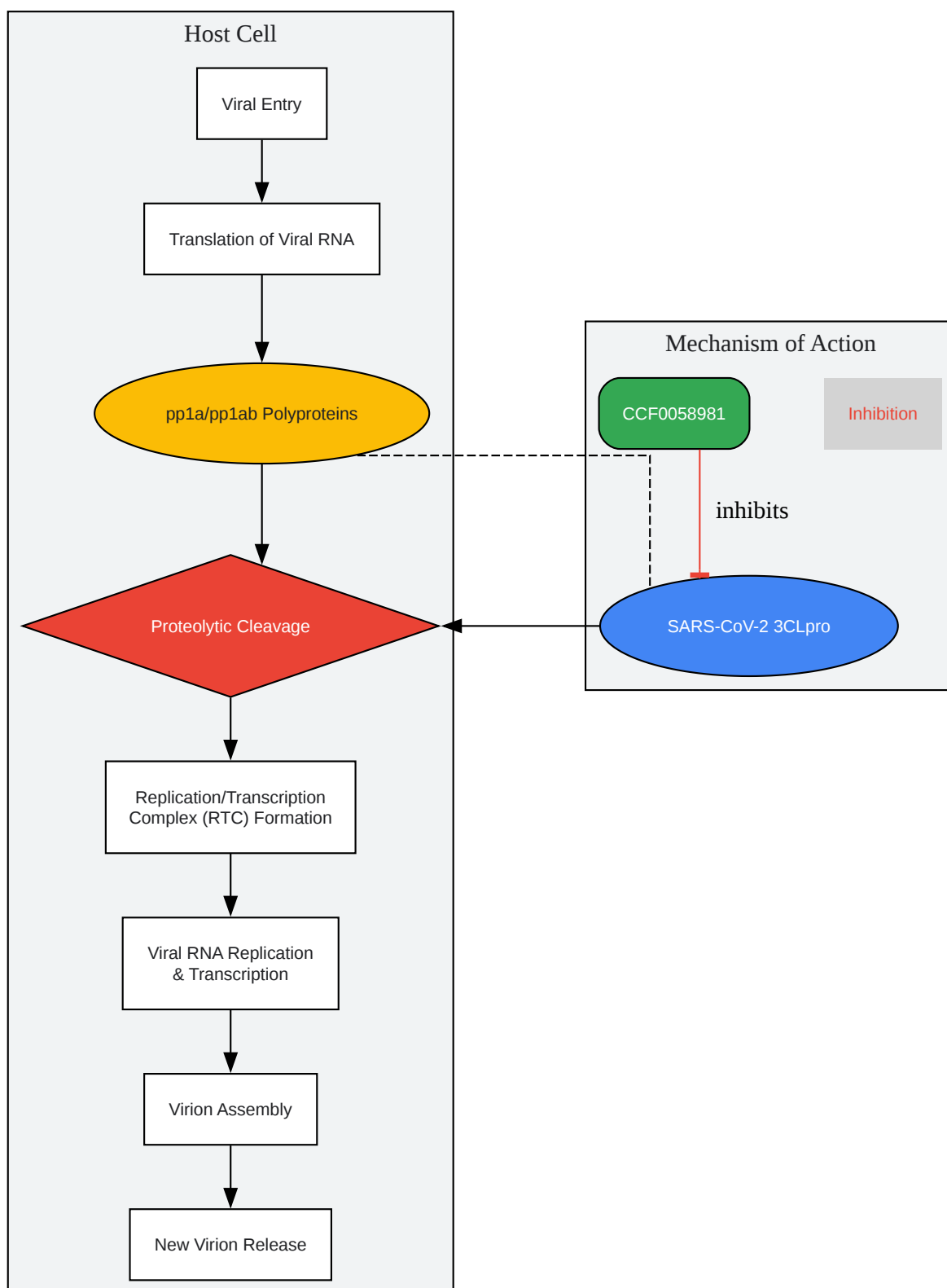
### Procedure:

- Prepare a serial dilution of the **CCF0058981** stock solution in the assay buffer. Ensure the final DMSO concentration in all wells is consistent and low (e.g., <1%) to avoid solvent effects.
- In a 96-well black microplate, add the following to each well:
  - Assay buffer
  - Diluted **CCF0058981** or vehicle control (DMSO in assay buffer)
  - Recombinant SARS-CoV-2 3CLpro (final concentration typically in the nM range, to be optimized)

- Incubate the plate at room temperature for 15-30 minutes to allow the inhibitor to bind to the enzyme.
- Initiate the enzymatic reaction by adding the FRET peptide substrate to each well (final concentration typically in the  $\mu\text{M}$  range, to be optimized).
- Immediately place the plate in a fluorescence plate reader and measure the fluorescence intensity kinetically over a set period (e.g., 30-60 minutes) at an excitation wavelength of  $\sim 340$  nm and an emission wavelength of  $\sim 490$  nm.
- The rate of reaction is determined from the linear portion of the fluorescence versus time plot.
- Calculate the percent inhibition for each concentration of **CCF0058981** relative to the vehicle control.
- Plot the percent inhibition against the logarithm of the inhibitor concentration and fit the data to a suitable dose-response curve to determine the  $\text{IC}_{50}$  value.

## Visualizations

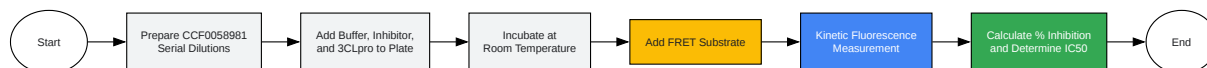
### SARS-CoV-2 Replication Cycle and Inhibition by **CCF0058981**



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Caption: Inhibition of SARS-CoV-2 replication by **CCF0058981**.

## Experimental Workflow for 3CLpro Inhibition Assay



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Caption: Workflow for determining 3CLpro inhibition.

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## References

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- 4. 3-Chymotrypsin-like Protease (3CLpro) of SARS-CoV-2: Validation as a Molecular Target, Proposal of a Novel Catalytic Mechanism, and Inhibitors in Preclinical and Clinical Trials - PMC [pmc.ncbi.nlm.nih.gov]
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